

# Essential Safety and Operational Guide for Handling Cyclohexylglycine

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## Compound of Interest

Compound Name: Cyclohexylglycine

Cat. No.: B555394

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **Cyclohexylglycine**. It offers procedural, step-by-step guidance for safe handling, storage, and disposal, ensuring a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Cyclohexylglycine** is a compound that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Adherence to proper PPE protocols is crucial to minimize exposure and ensure personal safety.

### Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side shields to provide comprehensive protection.[5][6]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option.[1] Always inspect gloves for integrity before use.[7]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against skin contact.[7][8]
Respiratory Protection	Particulate Respirator	Use a NIOSH/MSHA approved respirator if dust formation is likely or if working in a poorly ventilated area.[5][6]

## Operational and Handling Plan

A systematic approach to handling **Cyclohexylglycine** is essential to maintain a safe laboratory environment.

### Step 1: Preparation and Engineering Controls

- Ensure adequate ventilation in the work area. A chemical fume hood is recommended.[3]
- Locate the nearest eyewash station and safety shower before beginning work.[6][9]
- Keep the container tightly closed when not in use.[3]

### Step 2: Handling the Compound

- Avoid direct contact with skin, eyes, and clothing.[3]
- Do not breathe in dust or fumes.[3][9]

- Wash hands thoroughly with soap and water after handling.[3]

#### Step 3: Storage

- Store in a cool, dry, and well-ventilated area.[3]
- Keep the compound away from incompatible materials such as strong oxidizing agents.[1][9]

## Disposal Plan

Proper disposal of **Cyclohexylglycine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

#### Step 1: Waste Segregation

- Collect waste **Cyclohexylglycine** and any materials used for cleaning spills (e.g., absorbent pads, contaminated gloves) in a designated, properly labeled hazardous waste container.

#### Step 2: Container Management

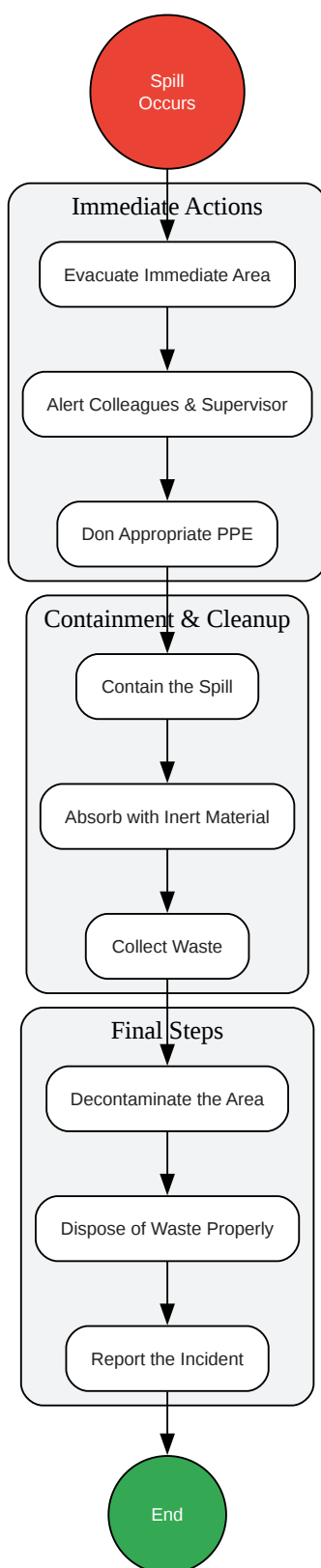
- Ensure the waste container is kept tightly closed and stored in a designated hazardous waste accumulation area.

#### Step 3: Final Disposal

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Do not dispose of **Cyclohexylglycine** down the drain.[3][5][9]
- Consult local, state, and federal regulations to ensure full compliance.[3]

## Emergency Spill Response Workflow

In the event of a **Cyclohexylglycine** spill, a prompt and organized response is crucial to mitigate risks. The following workflow outlines the necessary steps.



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Caption: Logical workflow for responding to a **Cyclohexylglycine** spill.

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## References

- 1. fishersci.fi [fishersci.fi]
- 2. Cyclohexylglycine, (R)- | C<sub>8</sub>H<sub>15</sub>NO<sub>2</sub> | CID 736849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aksci.com [aksci.com]
- 4. Glycine, N-cyclohexyl- | C<sub>8</sub>H<sub>15</sub>NO<sub>2</sub> | CID 42810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. carlroth.com [carlroth.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. proteogenix.science [proteogenix.science]
- 9. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd

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